

A Technical Guide to the Physical Properties of 2-Cyclohexen-1-one

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Compound of Interest		
Compound Name:	2-Cyclohexen-1-one	
Cat. No.:	B156087	Get Quote

This technical guide provides an in-depth overview of the key physical properties of **2- Cyclohexen-1-one**, a cyclic enone of significant interest in organic synthesis and material science. The information presented herein is intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

Physical Properties

2-Cyclohexen-1-one is a colorless to pale yellow liquid at room temperature.[1][2] Its primary physical characteristics, boiling point and density, are critical parameters for its handling, purification, and application in various chemical processes.

The boiling point and density of **2-Cyclohexen-1-one** have been well-documented in the scientific literature. The following table summarizes these key physical constants.

Physical Property	Value	Conditions
Boiling Point	168 - 173 °C	at 760 mmHg
Density	0.993 g/mL	at 25 °C
0.988 - 0.998 g/mL	at 20 °C	

Note: The range in boiling point reflects minor variations reported across different literature sources.[2][3][4]



Experimental Protocols

The determination of the physical properties of a liquid compound like **2-Cyclohexen-1-one** follows established laboratory procedures. The general methodologies for determining boiling point and density are outlined below.

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. A standard method for this determination is through distillation.

Apparatus:

- Round-bottom flask
- Distillation head with a thermometer adapter
- Condenser
- · Receiving flask
- · Heating mantle
- · Boiling chips

Procedure:

- A sample of 2-Cyclohexen-1-one is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled. The thermometer is positioned so that the top of the bulb is level with the bottom of the side arm of the distillation head.
- The liquid is heated gently. As the liquid boils, the vapor rises, and the temperature on the thermometer will increase.
- The boiling point is recorded as the temperature at which the vapor is in equilibrium with the liquid, observed as a stable temperature reading on the thermometer while the liquid is actively distilling and condensing into the receiving flask.



The atmospheric pressure is recorded at the time of the experiment, as boiling point is
pressure-dependent. The observed boiling point can be corrected to the standard pressure
of 760 mmHg if necessary.

Density is the mass per unit volume of a substance. A pycnometer, a flask with a specific, accurately known volume, is commonly used for precise density measurements of liquids.

Apparatus:

- Pycnometer (e.g., 10 mL or 25 mL)
- Analytical balance (accurate to ±0.0001 g)
- Constant temperature water bath

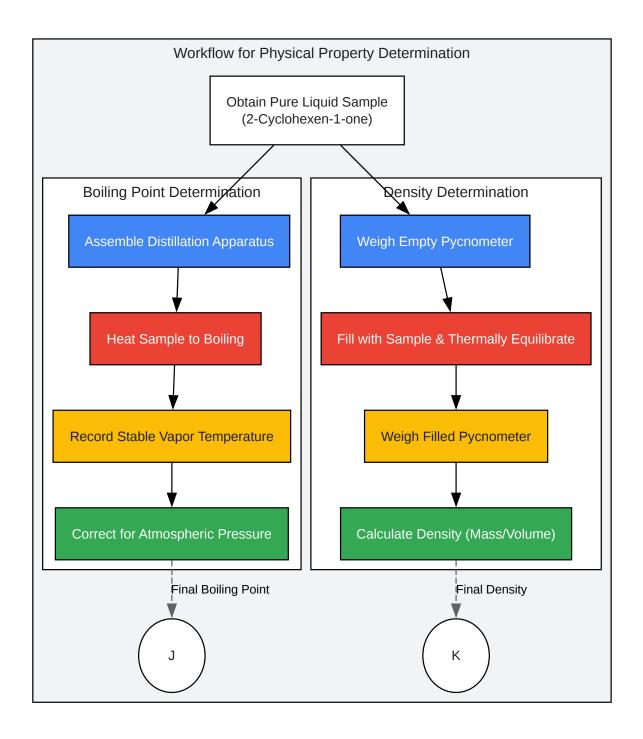
Procedure:

- The empty, clean, and dry pycnometer is weighed accurately on an analytical balance.
- The pycnometer is filled with the sample of 2-Cyclohexen-1-one, ensuring no air bubbles are trapped.
- The filled pycnometer is placed in a constant temperature water bath (e.g., 25 °C) to allow the liquid to reach thermal equilibrium.[2][5] The volume of the liquid will adjust to the temperature.
- The pycnometer is removed from the bath, carefully dried on the outside, and weighed again.
- The mass of the **2-Cyclohexen-1-one** sample is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is calculated by dividing the mass of the sample by the known volume of the pycnometer.

Workflow Visualization



The logical flow for the experimental determination of the physical properties of a liquid chemical sample is depicted below.



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Caption: Experimental workflow for determining the boiling point and density of **2-Cyclohexen-1-one**.

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